

1-Chloropentane physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloropentane

Cat. No.: B165111

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of 1-Chloropentane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1-chloropentane** (n-amyl chloride), a significant alkyl halide used in organic synthesis and as a specialized solvent.^[1] The following sections detail its physicochemical characteristics, the experimental protocols for their determination, and a logical workflow for its safe handling.

Physicochemical Data

1-Chloropentane is a colorless, flammable liquid with the chemical formula $C_5H_{11}Cl$.^{[1][2]} It is recognized for its utility as a chemical intermediate, particularly in nucleophilic substitution reactions for the synthesis of a wide array of organic compounds used in pharmaceuticals, polymers, and agrochemicals.^[1]

Summary of Physical Properties

The quantitative physical properties of **1-chloropentane** are summarized in the table below for ease of reference and comparison.

| Property | Value | Units | Conditions | Citations |
|--------------------|-----------------------------------|-------------------|------------------|-----------------|
| Molecular Formula | C ₅ H ₁₁ Cl | - | - | [3][4] |
| Molecular Weight | 106.59 | g/mol | - | [2][3][5] |
| Appearance | Colorless Liquid | - | Room Temperature | [1][2] |
| Odor | Sweet, Aromatic | - | - | [3][5] |
| Density | 0.880 - 0.882 | g/cm ³ | 20 - 25 °C | [2][3][6][7] |
| Melting Point | -99 | °C | - | [2][5][6][8][9] |
| Boiling Point | 107 - 108 | °C | 760 mmHg | [2][3][6][10] |
| Flash Point | 11 - 13 | °C | Closed Cup | [3][11][12] |
| Refractive Index | 1.412 | n _{20/D} | 20 °C | [6][7][9] |
| Vapor Pressure | 27 - 32.9 | mbar / mmHg | 20 - 25 °C | [3][10][13] |
| Vapor Density | 3.67 - 3.68 | (Air = 1) | - | [3][5] |
| Surface Tension | 24.57 - 24.9 | dynes/cm | 20 °C | [5][9] |
| Viscosity | 0.59 | mPa·s | 20 °C | [3] |
| LogP (o/w) | 2.73 | - | - | [5][9] |
| Autoignition Temp. | 220 | °C | - | [3] |
| Flammability (LEL) | 1.40 | % | - | [3] |
| Flammability (UEL) | 8.60 | % | - | [3] |

Solubility Profile

1-Chloropentane's solubility is dictated by its molecular structure, which includes a polar carbon-chlorine bond and a nonpolar five-carbon alkyl chain.[14]

- **Water Solubility:** It has low solubility in water, with reported values of 197 mg/L at 25 °C.[2][8][11][12] This is due to the predominance of the nonpolar hydrocarbon structure.[14]
- **Organic Solvent Solubility:** It is readily soluble or miscible with nonpolar organic solvents such as ethanol, ether, benzene, and chloroform.[6][12][14][15]

Experimental Protocols for Property Determination

The accurate determination of physical properties is critical for the application and safe handling of chemical compounds. The following sections describe generalized methodologies for measuring key properties of liquid compounds like **1-chloropentane**.

Density Determination

The density of a liquid can be determined using several methods, including gravimetric analysis with a pycnometer or by using a hydrometer.[16][17][18]

Methodology: Gravimetric Method

- **Mass of Empty Container:** Accurately measure the mass of a clean, dry container of a known volume (e.g., a volumetric flask or pycnometer) using an analytical balance.[19]
- **Mass of Container with Liquid:** Fill the container with **1-chloropentane** up to the calibrated volume mark. Ensure the temperature of the liquid is controlled and recorded (e.g., 20 °C). Measure the total mass of the container and the liquid.[19]
- **Calculate Mass of Liquid:** Subtract the mass of the empty container from the total mass to find the mass of the liquid.[19]
- **Calculate Density:** Divide the mass of the liquid by its known volume to determine the density.[19][20]
 - Formula: Density (ρ) = Mass (m) / Volume (V)[17]

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[21] For small sample volumes, the capillary method (Thiele tube

method) is commonly employed.[22]

Methodology: Capillary Method

- Sample Preparation: Place a small amount (a few milliliters) of **1-chloropentane** into a small test tube or fusion tube.[23][24]
- Capillary Insertion: Place a capillary tube, sealed at one end, into the fusion tube with the open end submerged in the liquid.[23][25]
- Apparatus Setup: Attach the fusion tube to a thermometer, ensuring the sample and the thermometer bulb are at the same level.[23] Place this assembly into a heating apparatus, such as a Thiele tube filled with mineral oil or an aluminum block, to ensure uniform heating.[22][25]
- Heating: Heat the apparatus slowly and gently.[23]
- Observation: As the temperature rises, air trapped in the capillary tube will slowly exit. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[23] Note this temperature.
- Cooling and Measurement: Remove the heat source and allow the apparatus to cool. The moment the stream of bubbles stops and the liquid is drawn back into the capillary tube, record the temperature. This is the precise boiling point of the liquid.[22]
- Pressure Correction: Record the barometric pressure, as boiling points are pressure-dependent.[21][22]

Refractive Index Measurement

The refractive index is a fundamental property that measures how light propagates through a substance.[26] It is commonly measured using a refractometer, such as an Abbe refractometer.[27][28]

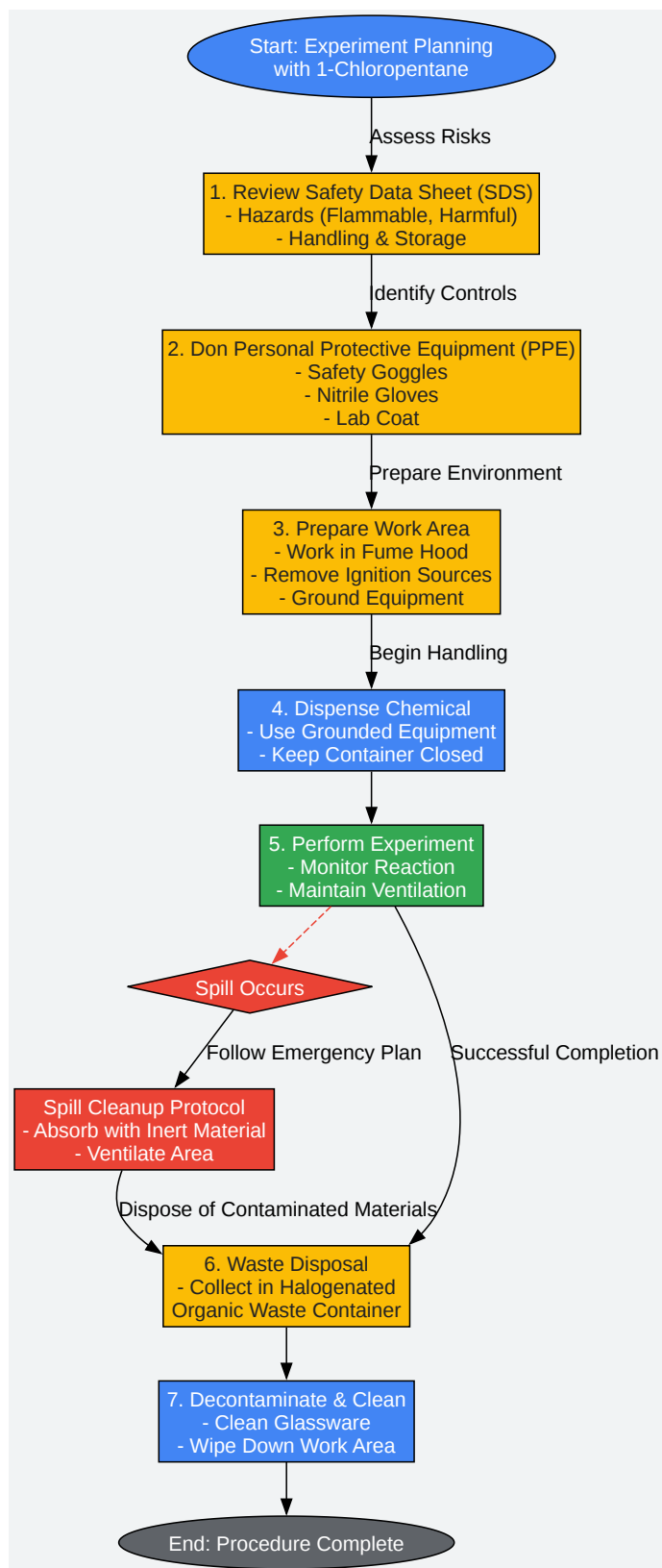
Methodology: Abbe Refractometer

- Cleaning: Ensure the prisms of the refractometer are clean. Use a soft tissue with a suitable solvent (e.g., ethanol or isopropanol) and allow it to evaporate completely.[29]

- Calibration: Calibrate the instrument using a standard liquid with a known refractive index, such as distilled water.[\[27\]](#)
- Sample Application: Place a few drops of **1-chloropentane** onto the surface of the lower prism.[\[29\]](#)
- Closing Prisms: Carefully close the upper prism to spread the liquid into a thin, uniform film between the prisms.[\[29\]](#)
- Illumination and Focusing: Switch on the light source and adjust it to illuminate the sample. While looking through the eyepiece, adjust the focus until the boundary line between the light and dark fields is sharp and clear.[\[29\]](#)
- Measurement: Adjust the measurement knob to bring the boundary line exactly to the center of the crosshairs.[\[29\]](#)
- Reading: Press and hold the display button to read the refractive index value from the scale, typically to four decimal places.[\[29\]](#) Record the temperature at which the measurement was taken, as the refractive index is temperature-dependent.

Logical Workflow for Safe Handling and Use

The following diagram illustrates a logical workflow for the safe handling and experimental use of **1-chloropentane**, a flammable and potentially harmful chemical.[\[3\]](#)[\[11\]](#) Adherence to this workflow is essential to minimize risks in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe laboratory handling of **1-chloropentane**. Max Width: 760px.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinnno.com [nbinnno.com]
- 2. 1-Chloropentane - Wikipedia [en.wikipedia.org]
- 3. fishersci.com [fishersci.com]
- 4. CAS 543-59-9: 1-Chloropentane | CymitQuimica [cymitquimica.com]
- 5. 1-Chloropentane | C₅H₁₁Cl | CID 10977 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chembk.com [chembk.com]
- 7. 1-Chloropentane CAS#: 543-59-9 [m.chemicalbook.com]
- 8. ez.restek.com [ez.restek.com]
- 9. 1-chloropentane [stenutz.eu]
- 10. 1-Chloropentane | 543-59-9 | Benchchem [benchchem.com]
- 11. 1-Chloropentane | 543-59-9 | TCI AMERICA [tcichemicals.com]
- 12. scent.vn [scent.vn]
- 13. 1-Chloropentane - Hazardous Agents | Haz-Map [haz-map.com]
- 14. solubilityofthings.com [solubilityofthings.com]
- 15. 1-氯戊烷 99% | Sigma-Aldrich [sigmaaldrich.com]
- 16. Density Determination of Solids and Liquids - EAG Laboratories [eag.com]
- 17. Density - Wikipedia [en.wikipedia.org]
- 18. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- 19. quora.com [quora.com]
- 20. study.com [study.com]

- 21. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 22. chem.libretexts.org [chem.libretexts.org]
- 23. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 24. cdn.juniata.edu [cdn.juniata.edu]
- 25. byjus.com [byjus.com]
- 26. Refractive index - Wikipedia [en.wikipedia.org]
- 27. tutorchase.com [tutorchase.com]
- 28. mt.com [mt.com]
- 29. youtube.com [youtube.com]
- To cite this document: BenchChem. [1-Chloropentane physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165111#1-chloropentane-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

